

An In-depth Technical Guide to the Synthesis of Cholesteryl Tridecanoate

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Compound of Interest

Compound Name: Cholesteryl tridecanoate

Cat. No.: B15601604

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This technical guide provides a comprehensive overview of the synthesis of **cholesteryl tridecanoate**, a cholesteryl ester formed from the esterification of cholesterol with tridecanoic acid. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the synthesis protocol, relevant quantitative data, and the biological context of cholesteryl esters.

Cholesteryl esters are critical components in lipid metabolism and transport.^{[1][2][3]} They are significantly more hydrophobic than free cholesterol, a characteristic that allows for efficient packaging and transport within lipoproteins.^{[3][4][5]} The enzymatic synthesis of cholesteryl esters in vivo is primarily catalyzed by acyl-CoA: cholesterol acyltransferase (ACAT).^[1] Dysregulation of cholesteryl ester metabolism is implicated in various diseases, making the synthesis and study of specific cholesteryl esters like **cholesteryl tridecanoate** a topic of significant research interest.^{[1][3]}

Quantitative Data

The following table summarizes the key quantitative data for **cholesteryl tridecanoate**.

Property	Value	Source
Molecular Formula	C40H70O2	[6]
Molecular Weight	582.98 g/mol	[6]
Purity	>99%	[6]
Physical Form	Solid	[6]
CAS Number	25605-87-2	[6]

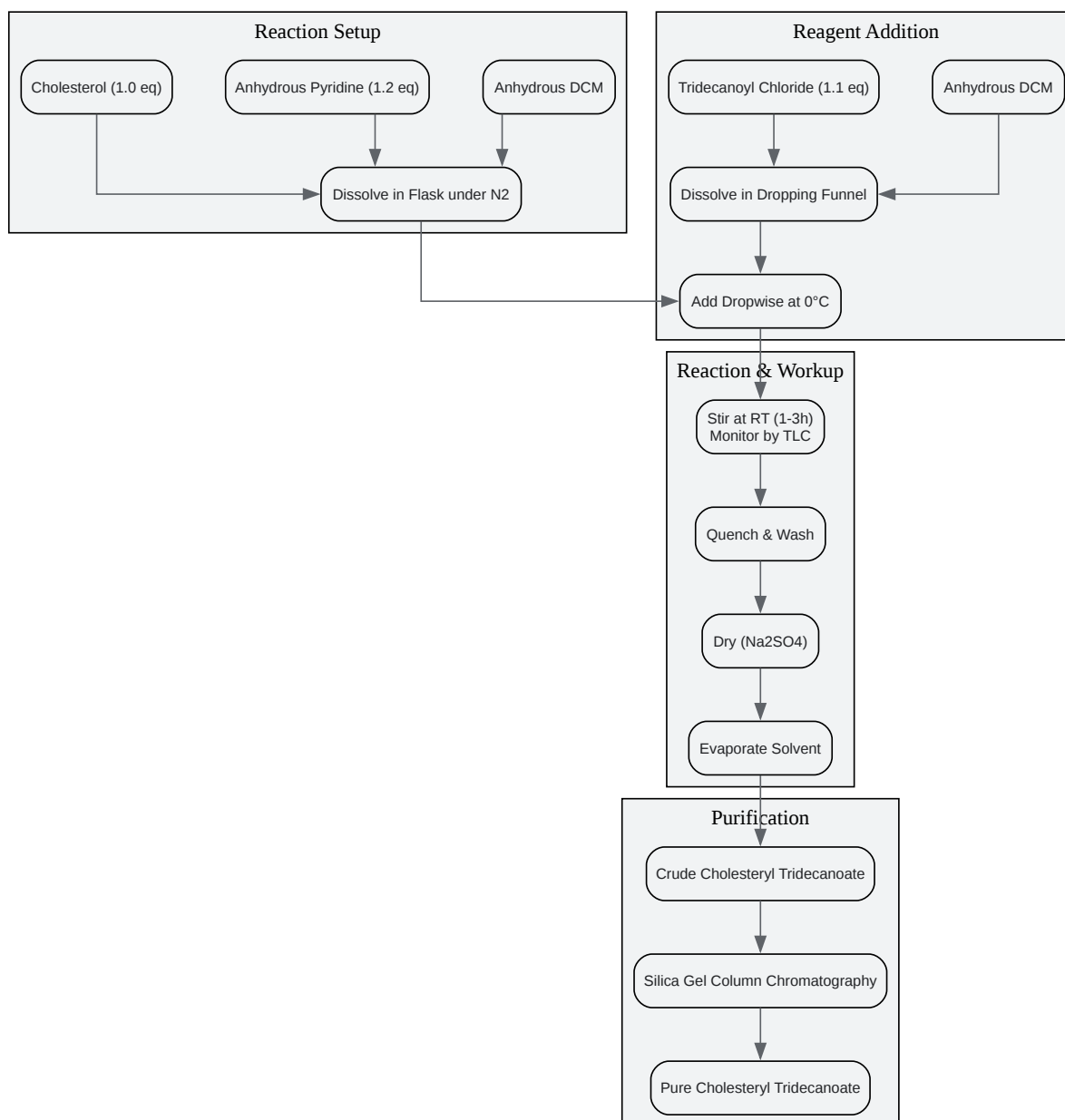
Chemical Synthesis of Cholesteryl Tridecanoate

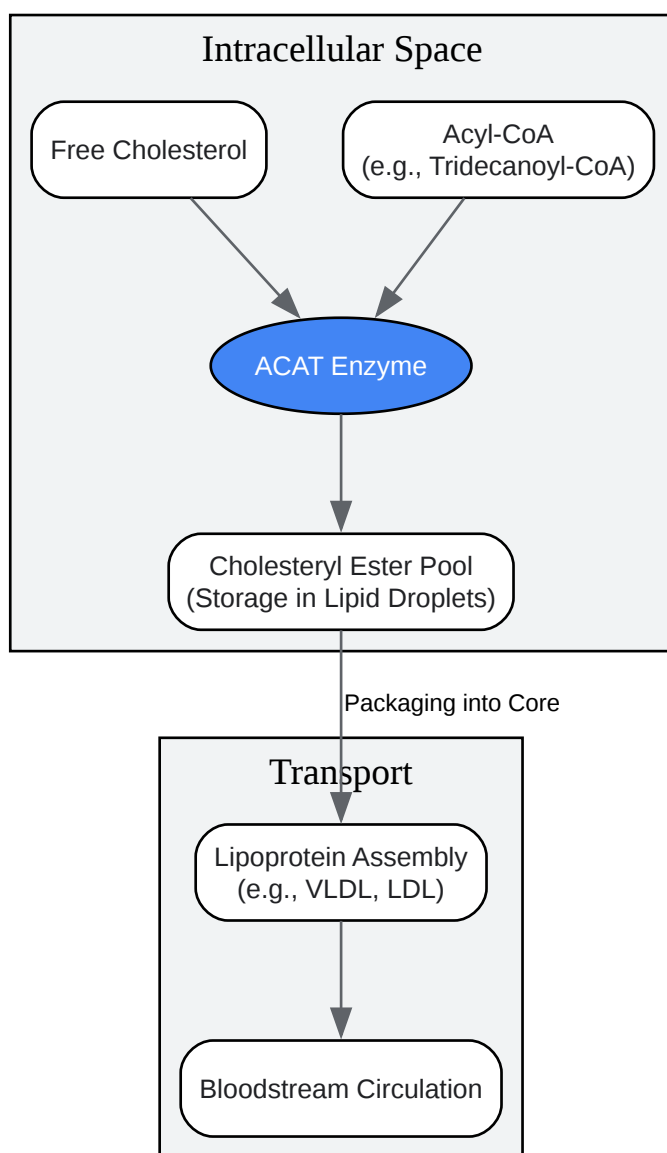
The chemical synthesis of **cholesteryl tridecanoate** can be efficiently achieved through the esterification of cholesterol with tridecanoyl chloride. This method represents a standard and robust approach for forming fatty acid esters.[7] The reaction involves a nucleophilic acyl substitution where the hydroxyl group of cholesterol attacks the electrophilic carbonyl carbon of tridecanoyl chloride. A base, such as pyridine or triethylamine, is typically used to neutralize the hydrogen chloride (HCl) byproduct, which drives the reaction to completion.[7]

More advanced methods for cholesteryl ester synthesis have also been developed, including the use of organocatalysts like a triphenylphosphine-sulfur trioxide adduct, which can offer a simpler and less toxic reaction profile.[2] Additionally, novel cross-coupling methods utilizing palladium catalysts have been explored for the synthesis of cholesteryl esters from aryl chlorides, demonstrating the ongoing innovation in this field.[8][9]

Experimental Workflow: Chemical Synthesis

The following diagram illustrates the general workflow for the synthesis of **cholesteryl tridecanoate** via the acyl chloride esterification method.





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